

# Molecular formula and molar mass of Gold(III) acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Gold(III) acetate

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## Gold(III) Acetate: A Technical Guide for Researchers

### Abstract

This technical guide provides a comprehensive overview of **Gold(III) acetate**, a significant compound in various fields of chemical research, including materials science and medicinal chemistry. This document details the physicochemical properties, synthesis protocols, and key applications of **Gold(III) acetate**, with a particular focus on its role as a precursor for gold nanoparticles and its potential in drug development. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development, offering both foundational knowledge and practical experimental details.

### Introduction

**Gold(III) acetate**, with the chemical formula  $\text{Au}(\text{CH}_3\text{COO})_3$ , is a yellow solid compound of gold and acetic acid.[1] While less common than its Gold(I) counterparts, **Gold(III) acetate** has garnered significant interest due to its unique reactivity and utility in both homogeneous and heterogeneous catalysis. Its ability to serve as a precursor for the synthesis of gold nanoparticles (AuNPs) has made it a valuable material in nanotechnology.[2][3] Furthermore, Gold(III) complexes, including the acetate, are being explored for their therapeutic potential, particularly as anticancer agents that target thioredoxin reductase and other thiol-rich proteins.

[2][4] This guide aims to provide an in-depth technical resource on **Gold(III) acetate**, covering its fundamental properties, synthesis, and applications.

## Physicochemical Properties

A summary of the key quantitative data for **Gold(III) acetate** is presented in the table below. This data is essential for laboratory handling, experimental design, and analytical characterization.

Property	Value	References
Molecular Formula	C <sub>6</sub> H <sub>9</sub> AuO <sub>6</sub>	[5][6][7][8][9]
Molar Mass	374.10 g/mol	[1][5]
Appearance	Yellow solid	[1]
Melting Point	170 °C (decomposes)	[1]
CAS Number	15804-32-7	[1][5][6]
Solubility	Slightly soluble in water and alkaline solutions	[1]

## Synthesis of Gold(III) Acetate

The synthesis of **Gold(III) acetate** can be achieved through several routes. One common and straightforward method involves the reaction of Gold(III) hydroxide with glacial acetic acid.[1][2]

### Experimental Protocol: Synthesis from Gold(III) Hydroxide

This protocol details the laboratory-scale synthesis of **Gold(III) acetate** from Gold(III) hydroxide and glacial acetic acid.

Materials:

- Gold(III) hydroxide (Au(OH)<sub>3</sub>)
- Glacial acetic acid (CH<sub>3</sub>COOH)

- Deionized water
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven or desiccator

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, add Gold(III) hydroxide.
- **Addition of Acetic Acid:** To the flask, add an excess of glacial acetic acid. The reaction stoichiometry is 3 moles of acetic acid for every mole of Gold(III) hydroxide, but an excess is used to drive the reaction to completion. The reaction is:  $\text{Au}(\text{OH})_3 + 3\text{CH}_3\text{COOH} \rightarrow \text{Au}(\text{CH}_3\text{COO})_3 + 3\text{H}_2\text{O}$ .<sup>[1][2]</sup>
- **Reflux:** Attach a reflux condenser to the flask and place it in a heating mantle. Heat the mixture to reflux with continuous stirring. The reaction progress can be monitored by the dissolution of the solid Gold(III) hydroxide and a color change in the solution.
- **Cooling and Crystallization:** Once the reaction is complete, remove the heat source and allow the mixture to cool to room temperature. Further cooling in an ice bath may promote the crystallization of the **Gold(III) acetate** product.
- **Isolation of Product:** Collect the solid product by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid with a small amount of cold deionized water to remove any unreacted acetic acid and other water-soluble impurities.

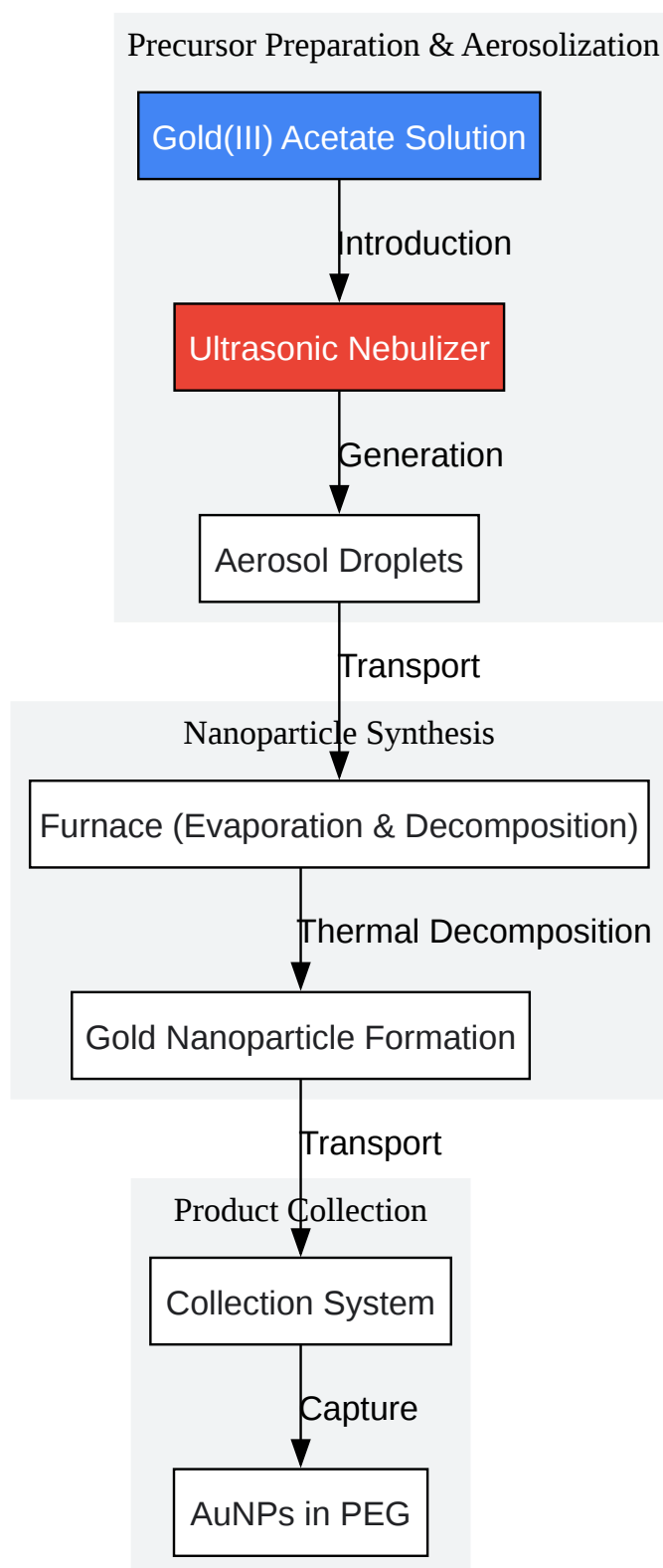
- Drying: Dry the purified **Gold(III) acetate** in a drying oven at a low temperature or in a desiccator under vacuum to remove residual water.
- Characterization: The final product should be a yellow solid. Characterization can be performed using techniques such as elemental analysis and X-ray diffraction to confirm purity.<sup>[2]</sup>

## Key Applications in Research and Development

**Gold(III) acetate** is a versatile compound with applications spanning catalysis, materials science, and medicine.

### Precursor for Gold Nanoparticles

A significant application of **Gold(III) acetate** is in the synthesis of gold nanoparticles (AuNPs).<sup>[2]</sup> The thermal decomposition of **Gold(III) acetate** has been studied as a method to produce AuNPs for catalytic applications.<sup>[1]</sup> One innovative method involves the use of ultrasonic spray pyrolysis (USP) of **Gold(III) acetate** in polyethylene glycol (PEG) to produce monodisperse AuNPs.<sup>[2][3][10]</sup> The weak coordination of the acetate ligand allows for precise control over the nanoparticle formation.<sup>[2]</sup>

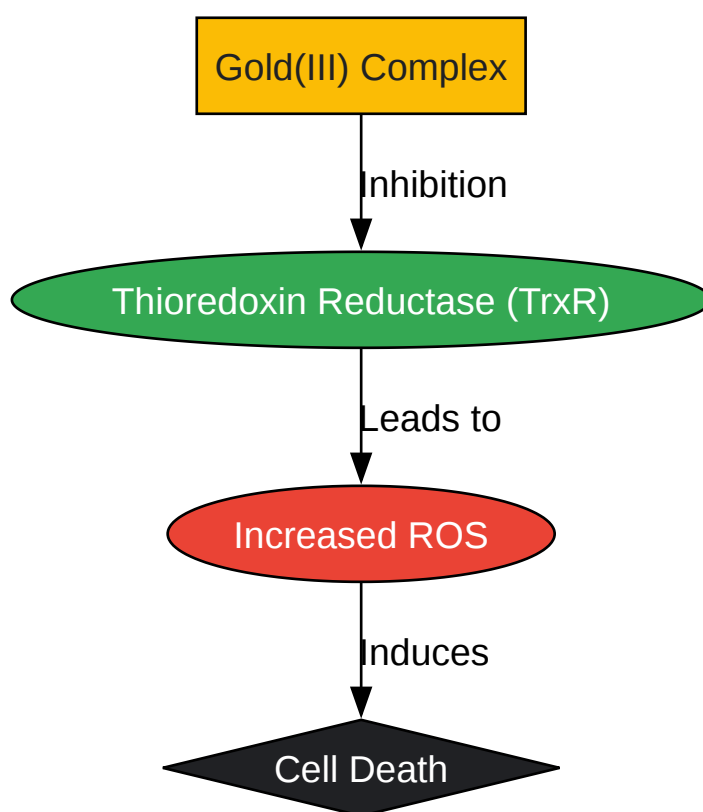


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Caption: Workflow for Gold Nanoparticle Synthesis via Ultrasonic Spray Pyrolysis.

## Role in Drug Development and Medicinal Chemistry

Gold(III) complexes are of increasing interest in medicinal chemistry, particularly as potential anticancer agents.[2][11] These compounds are being investigated as alternatives to platinum-based drugs, with the advantage of having different mechanisms of action and potentially overcoming drug resistance.[4][11] The primary cellular target for many Gold(III) complexes is not DNA, but rather mitochondria-based targets and thiol-rich proteins like thioredoxin reductase (TrxR).[2][4] Inhibition of TrxR can lead to an increase in reactive oxygen species (ROS), ultimately triggering cell death.[4]



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Caption: Proposed Mechanism of Action for Gold(III) Complexes in Cancer Cells.

## Conclusion

**Gold(III) acetate** is a compound with significant and expanding applications in scientific research. Its role as a precursor for gold nanoparticles is well-established, providing a valuable tool for materials scientists and nanotechnologists. Furthermore, the emerging potential of

Gold(III) complexes in medicinal chemistry highlights a promising avenue for the development of novel therapeutics. This guide has provided a technical overview of **Gold(III) acetate**, intended to support the work of researchers and professionals in their respective fields. Continued investigation into the properties and reactivity of this compound is likely to uncover further applications and advance scientific understanding.

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